

4-methoxypiperidine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 4-methoxypiperidine
Hydrochloride

Cat. No.: B1313357

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An In-Depth Technical Guide to the Safe Handling of 4-Methoxypiperidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-methoxypiperidine hydrochloride** (CAS No: 4045-25-4), a versatile building block in pharmaceutical and chemical synthesis.^[1] Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Methoxypiperidine hydrochloride is classified as a hazardous substance. It is crucial to understand its potential effects before handling. The compound is known to cause skin and serious eye irritation and may cause respiratory irritation.^[2]^[3] It is also harmful if swallowed or inhaled.^[3]

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement	Citations
Hazard	H302	Harmful if swallowed.	[3]
	H315	Causes skin irritation.	[2][3]
	H319	Causes serious eye irritation.	[2][3]
	H332	Harmful if inhaled.	[3]
	H335	May cause respiratory irritation.	[2][3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2][3]
	P264	Wash skin thoroughly after handling.	[2][3]
	P270	Do not eat, drink or smoke when using this product.	[3]
	P271	Use only outdoors or in a well-ventilated area.	[2][3]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][3]
	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[2][3]
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2][3]

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]
P312	Call a POISON CENTER or doctor if you feel unwell.	[2]
P405	Store locked up.	[2][3]
P501	Dispose of contents/container to an approved waste disposal plant.	[2][3]

Physical and Chemical Properties

Understanding the physical properties of a chemical is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **4-Methoxypiperidine Hydrochloride**

Property	Value	Citations
CAS Number	4045-25-4	[1] [2] [3]
Molecular Formula	C ₆ H ₁₄ ClNO or C ₆ H ₁₃ NO·HCl	[1] [2]
Molecular Weight	151.63 g/mol or 151.64 g/mol	[1] [2]
Appearance	Off-white to light yellow solid.	[1]
Purity	≥ 95-98%	[1] [2]
Storage Conditions	Store in a cool, dry, well-ventilated area. Keep container tightly closed. Recommended storage at 0-8 °C.	[1] [2] [3]

Experimental Protocols: Safe Handling and Emergency Procedures

A systematic approach to handling, from receipt to disposal, is essential.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure.[\[4\]](#) All PPE should be inspected before use.[\[5\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications/Standards	Citations
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.	[3] [4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Inspect gloves for integrity before each use.	[4] [5]
Skin and Body Protection	Laboratory coat (long-sleeved, knee-length).	Impermeable and close in the back.	[4] [6]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA approved respirator may be necessary if dust or aerosols are generated.	Ensure adequate general and local exhaust ventilation.	[2] [4]

Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, unpack containers wearing chemotherapy gloves.[\[6\]](#) Inspect containers for damage or leaks.
- Store in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area.[\[2\]](#)
[\[3\]](#)
- Store away from incompatible materials and foodstuff containers.[\[3\]](#) The storage area should be locked.[\[2\]](#)[\[3\]](#)

Handling:

- All handling should be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[4\]](#)
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[2\]](#)[\[3\]](#)

Disposal:

- All waste containing **4-methoxypiperidine hydrochloride** must be treated as hazardous waste.[\[4\]](#)
- Collect waste in a clearly labeled, sealed container.[\[4\]](#)
- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[\[2\]](#)[\[3\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always consult a physician and show them the Safety Data Sheet (SDS).[\[2\]](#)

Table 4: First Aid Protocols

Exposure Route	Protocol	Citations
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. Wash clothing before reuse.	[2][3]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Ensure complete irrigation by keeping eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2][3]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain immediate medical aid.	[2]

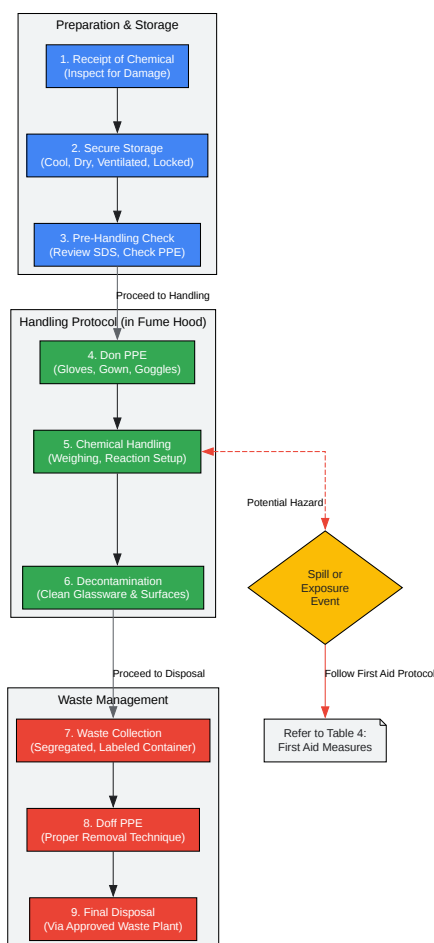
Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate protective equipment as specified in Section 3.1. Ensure adequate ventilation.[2][3]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.[2]

- Cleaning Up: Use dry clean-up procedures to avoid generating dust.[3] Sweep up, vacuum, or absorb with inert material and place it into a suitable, labeled disposal container.[2][3] Wash the spill area with large amounts of water.[3]

Visualization of Safe Handling Workflow

The following diagram illustrates the standard workflow for handling **4-methoxypiperidine hydrochloride** in a laboratory setting, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of **4-Methoxypiperidine Hydrochloride**.

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